

Methacycline hydrochloride stability during storage

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Compound Focus: Methacycline Hydrochloride

CAS No.: 3963-95-9

Cat. No.: S535081

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Chemical Properties & Storage Guidelines

The following table summarizes the fundamental stability-related properties of **Methacycline Hydrochloride**.

Property	Description / Value	Relevance to Stability
CAS Number	3963-95-9 [1]	Unique identifier for ordering and quality control.
Molecular Formula	C ₂₂ H ₂₃ ClN ₂ O ₈ [1]	-
Molecular Weight	478.88 g/mol [1]	-
Physical Form	Yellow, crystalline powder [1]	A change in color or texture can indicate degradation.

Property	Description / Value	Relevance to Stability
Melting Point	>224°C (decomposes) [1]	Provides an upper temperature limit for handling.
Recommended Storage	In a cool place (e.g., 4°C), in a tightly closed container, in a dry and well-ventilated place [2]. Protect from light [1].	Crucial for maintaining long-term stability.
Solubility	Slightly soluble in water, DMSO (with heating), and methanol (with heating, sonication) [1].	Impacts the preparation of stock solutions for assays.

Stability Profile & Key Considerations

- **Long-Term Stability Evidence:** A key study on various antibiotic standards, including tetracyclines, found that they remained stable and retained antibacterial activity and chemical purity after being stored for over **40 years in a freezer** [3]. This suggests that **methacycline hydrochloride**, when stored correctly, has excellent long-term stability.
- **Stress Conditions to Avoid:** The compound is stable under recommended storage conditions but is **incompatible with oxidizing agents, reducing agents, and water** [2]. Its structure makes it susceptible to epimerization, especially under elevated temperature or extreme pH conditions [3].
- **Handling and Safety:** **Methacycline hydrochloride** can cause skin and eye irritation and may cause an allergic skin reaction. Always **wear protective gloves and eyeface protection** when handling [2].

Experimental Protocols for Stability Assessment

Here are detailed methodologies for key experiments you can perform to assess the stability of your **methacycline hydrochloride** samples in the lab.

Chemical Purity Analysis by HPLC

This protocol is used to separate and quantify methacycline from its potential degradation products.

- **Objective:** To determine the chemical purity of a **methacycline hydrochloride** sample and identify any degradation impurities.
- **Materials:** HPLC system with UV-Vis or DAD detector; analytical balance; methanol, acetonitrile, water (HPLC grade); volumetric flasks; sample vials.
- **Procedure:**
 - **Mobile Phase Preparation:** Prepare a mixture suitable for tetracycline separation. A common mobile phase for tetracyclines is a gradient of **acetonitrile and an aqueous buffer** (e.g., 0.1% formic acid or 0.01 M oxalic acid). The exact ratio must be optimized for your specific column [3].
 - **Standard Solution:** Precisely weigh about 25 mg of **methacycline hydrochloride** reference standard into a 25 mL volumetric flask. Dissolve and dilute to volume with mobile phase or diluent to obtain a 1 mg/mL stock solution.
 - **Test Solution:** Prepare your sample solution identically to the standard solution.
 - **Chromatographic Conditions:**
 - **Column:** C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 μ m).
 - **Detection Wavelength:** 270-280 nm (typical for tetracyclines).
 - **Flow Rate:** 1.0 mL/min.
 - **Injection Volume:** 10-20 μ L.
 - **Column Temperature:** Maintain at a constant temperature (e.g., 30°C).
 - **Analysis:** Inject the standard and test solutions. Compare the chromatograms for the appearance of new peaks (degradants) in the test sample and calculate the percentage of the main peak.
- **Troubleshooting:** If peak shape is poor, check the pH of the mobile phase. If degradation peaks are too small, consider stressing the sample (e.g., heat, acidic/basic conditions) to force degradation and validate the method.

Antibacterial Potency Assay

This bioassay confirms that the antibiotic retains its biological activity, which can be a more sensitive indicator of degradation than chemical assays.

- **Objective:** To verify the retained antibacterial efficacy of **methacycline hydrochloride** after storage.
- **Materials:** Mueller-Hinton Agar plates; sterile swabs; **methacycline hydrochloride** reference standard and test sample; susceptible bacterial strain (e.g., *Staphylococcus aureus* ATCC 29213); sterile blank paper disks.
- **Procedure:**
 - **Inoculum Preparation:** Adjust the turbidity of a fresh bacterial broth culture to a 0.5 McFarland standard.

- **Plate Inoculation:** Evenly spread the inoculum over the surface of a Mueller-Hinton agar plate using a sterile swab.
- **Sample Application:** Prepare solutions of the reference standard and test sample at the same concentration (e.g., 1 mg/mL). Soak sterile paper disks in each solution and place them on the inoculated agar surface. Include a solvent-only disk as a negative control.
- **Incubation:** Incubate the plates at $35\pm 2^{\circ}\text{C}$ for 16-24 hours.
- **Analysis:** Measure the diameter of the growth inhibition zones around each disk. The zone size for the test sample should be comparable to that of the reference standard, indicating retained potency [3].
- **Troubleshooting:** If zone edges are fuzzy, the inoculum density may be incorrect. If no zone is observed, the bacteria may be resistant, or the sample may be fully degraded—confirm with a fresh standard.

Frequently Asked Questions (FAQs)

Q1: What is the most critical factor for ensuring the long-term stability of methacycline hydrochloride? **A1:** The most critical factor is **proper storage**. The compound must be kept in a **cool (e.g., 4°C), dry place, in a tightly sealed container, and protected from light** [1] [2]. Studies show that tetracycline antibiotics stored under such conditions can remain stable and potent for decades [3].

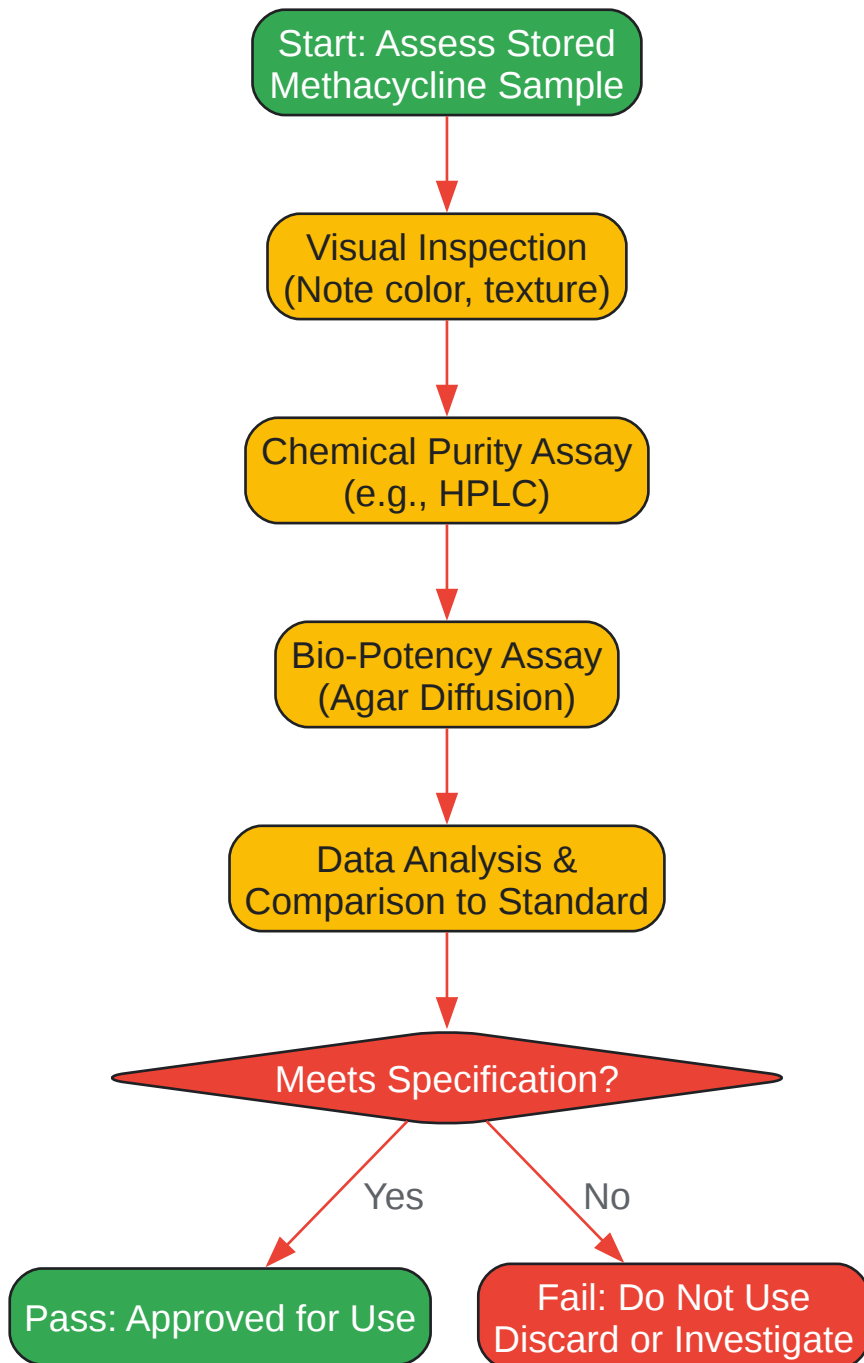
Q2: My methacycline hydrochloride powder has turned from yellow to a darker color. Is it still usable? **A2:** A significant color change suggests potential degradation. The pure compound is described as a yellow crystalline powder [1]. It is recommended to **not use the material for critical quantitative experiments** without first checking its purity and potency using the HPLC and antibacterial assay protocols described above.

Q3: What are the main degradation pathways for methacycline hydrochloride? **A3:** While specific studies on methacycline are limited, tetracyclines as a class are known to undergo **epimerization** under certain pH and temperature conditions [3]. In the environment, it can be completely degraded by strong oxidizers like biogenic manganese oxides (MnO_2), breaking its polycyclic structure [4].

Q4: How should I prepare and store stock solutions for in-vitro assays? **A4:** Due to its limited solubility, prepare stock solutions fresh using gentle heating and sonication in a solvent like water, DMSO, or methanol [1]. For short-term storage (e.g., one week), aliquot the solution and store it at -20°C . Avoid repeated freeze-thaw cycles. Always confirm the concentration and potency of stored stock solutions before use in critical experiments.

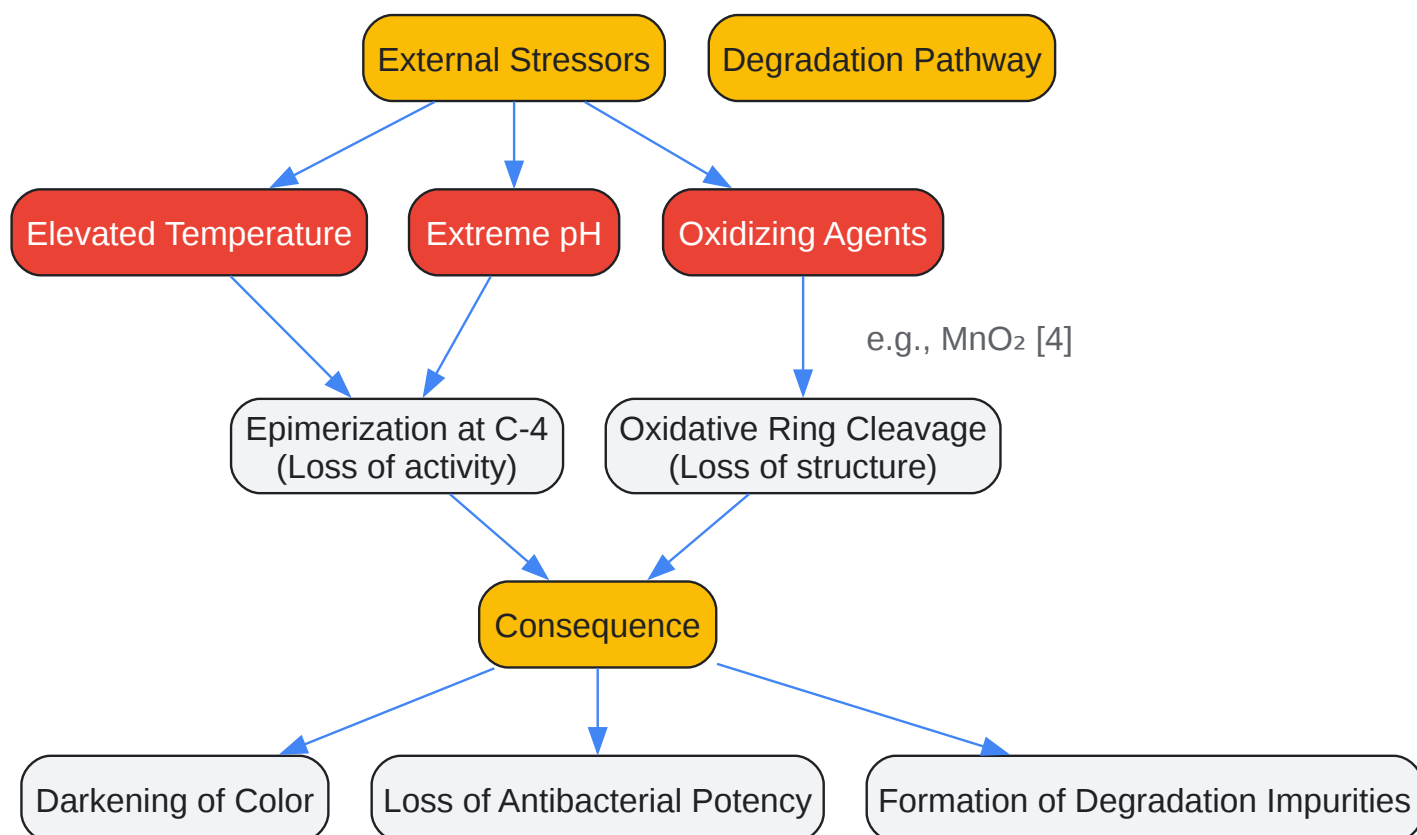
Experimental Workflow & Degradation Pathway

To help visualize the process of stability assessment, here is a workflow diagram:



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The following diagram illustrates the primary degradation threat for tetracycline antibiotics like methacycline, based on general literature.



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Key Takeaways for Researchers

- **Stability is Achievable:** With strict adherence to **cool, dry, and dark storage conditions**, **methacycline hydrochloride** demonstrates remarkable long-term stability.
- **Monitor for Degradation:** Key indicators of stability include **physical appearance (color)**, **chemical purity (HPLC)**, and **biological potency (agar diffusion assay)**.
- **Validate Critical Samples:** For any material of uncertain history or that shows physical changes, always validate its quality with the provided experimental protocols before use in sensitive experiments.

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To cite this document: Smolecule. [Methacycline hydrochloride stability during storage]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b535081#methacycline-hydrochloride-stability-during-storage>]

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